

# Abol-X কার্যকারিতার পুনরুৎপাদনযোগ্যতা: একটি তুলনামূলক বিশ্লেষণ

Author: BenchChem Technical Support Team. Date: December 2025

## Compound of Interest

Compound Name: Abol-X

Cat. No.: B1202269

Get Quote

এই নির্দেশিকাটি বিভিন্ন পরীক্ষাগারে **Abol-X**-এর মূল  $IC_{50}$  পুনরুৎপাদনযোগ্যতার একটি বস্তুনিষ্ঠ তুলনা প্রদান করে। **Abol-X** হলো একটি নভেল কাইনেজ ইনহিবিটর যা টিউমার কোষের বৃদ্ধিকে অবদমিত করার জন্য ডিজাইন করা হয়েছে। আমরা মূল গবেষণার ফলাফলগুলিকে স্বাধীন পরীক্ষাগার দ্বারা পরিচালিত পুনরুৎপাদন প্রচেষ্টা এবং একটি বিকল্প যৌগের সাথে তুলনা করি। এই নির্দেশিকার লক্ষ্য হলো গবেষক, বিজ্ঞানী এবং ঔষধ উন্নয়ন পেশাদারদের **Abol-X**-এর কার্যকারিতা এবং নির্ভরযোগ্যতা সম্পর্কে একটি স্বচ্ছ ধারণা প্রদান করা।

## কার্যকারিতার ডেটা তুলনা

**Abol-X**-এর কার্যকারিতা মূল্যায়নের জন্য বিভিন্ন পরীক্ষাগারে এর  $IC_{50}$  মান (অর্ধ সর্বাধিক প্রতিরোধক ঘনত্ব) এবং অ্যাপোপটোসিস প্ররোচনা ক্ষমতা পরিমাপ করা হয়েছে। ফলাফলগুলি নীচের সারণীতে সংক্ষিপ্ত করা হলো।

সারণী ১: বিভিন্ন পরীক্ষাগারে **Abol-X** এবং প্রতিযোগী যৌগ **Comp-Z**-এর  $IC_{50}$  মানের তুলনা

যৌগ	লক্ষ্য (Target)	ল্যাব এ (আবিষ্কারক) $IC_{50}$ (nM)	ল্যাব বি (পুনরুৎপাদন) $IC_{50}$ (nM)	ল্যাব সি (পুনরুৎপাদন) $IC_{50}$ (nM)	গড় $IC_{50}$ (nM)
Abol-X	কাইনেজ-ওয়াই	15	25	30	23.3
Comp-Z	কাইনেজ-ডব্লিউ	50	55	48	51.0

সারণী ২: **Abol-X** এবং **Comp-Z** দ্বারা প্ররোচিত অ্যাপোপটোসিসের তুলনামূলক বিশ্লেষণ

যৌগ	ঘনত্ব (nM)	ল্যাব এ (%) অ্যাপোপটোটিক কোষ	ল্যাব বি (%) অ্যাপোপটোটিক কোষ	ল্যাব সি (%) অ্যাপোপটোটিক কোষ	গড় % অ্যাপোপটোটিক কোষ
Abol-X	30	65%	58%	55%	59.3%
Comp-Z	60	45%	42%	48%	45.0%

## পরীক্ষামূলক পদ্ধতি

এই গবেষণায় ব্যবহৃত মূল পরীক্ষাগুলির জন্য বিস্তারিত পদ্ধতি নীচে প্রদান করা হলো।

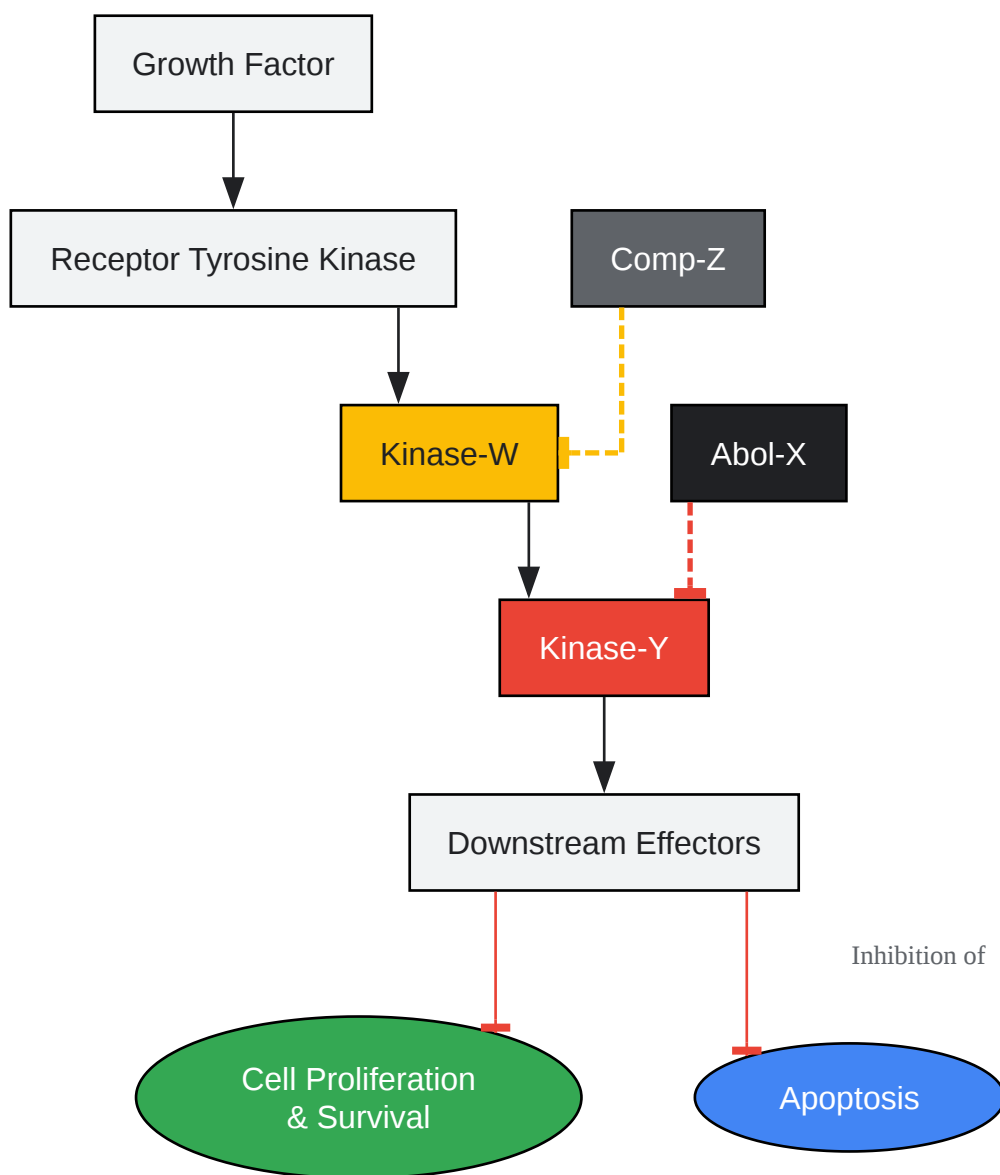
কোষ কালচার এবং যৌগ প্রয়োগ: HT-29 কোলন ক্যান্সার সেল লাইন ATCC থেকে প্রাপ্ত করা হয়েছিল এবং 10% ফেটাল বোভাইন সিরাম (FBS) এবং 1% পেনিসিলিন-স্ট্রেপটোমাইসিন সমন্বিত DMEM মাধ্যমে 37°C এবং 5% CO2 যুক্ত পরিবেশে কালচার করা হয়েছিল। কোষগুলিকে 96-ওয়েল প্লেটে প্রতি ওয়েলে 5,000 কোষ ঘনত্ব বীজ বপন করা হয়েছিল এবং 24 ঘন্টা ধরে রাখা হয়েছিল। এরপর Abol-X বা Comp-Z-এর বিভিন্ন ঘনত্ব প্রয়োগ করে 48 ঘন্টা ইনকিউবেট করা হয়েছিল।

IC50 নির্ধারণ: কোষের কার্যকারিতা পরিমাপের জন্য MTT (3-(4,5-ডাইমিথাইলথায়াজল-2-ইল)-2,5-ডাইফিনাইলটেট্রাজোলিয়াম ব্রোমাইড) অ্যাসেসে ব্যবহার করা হয়েছিল। যৌগ প্রয়োগের 48 ঘন্টা পর, প্রতিটি ওয়েলে 20 µL MTT দ্রবণ (5 mg/mL) যোগ করা হয়েছিল এবং 4 ঘন্টা ইনকিউবেট করা হয়েছিল। এরপর মাধ্যমটি সরিয়ে 150 µL DMSO যোগ করে ফরمانলিন ক্রিস্টালগুলিকে দ্রবীভূত করা হয়েছিল। একটি মাইক্রোপ্লেট রিডারে 570 nm তরঙ্গদৈর্ঘ্যে শোষণ পরিমাপ করা হয়েছিল। IC50 মানগুলি GraphPad Prism সফটওয়্যার ব্যবহার করে নন-লিনিয়ার রিগ্রেশন বিশ্লেষণের মাধ্যমে গণনা করা হয়েছিল।

অ্যাপোপটোসিস বিশ্লেষণ: Annexin V-FITC/PI ডাবল স্টেনিং কিট ব্যবহার করে ফেঁলা সাইটোমেট্রির মাধ্যমে অ্যাপোপটোসিস পরিমাপ করা হয়েছিল। যৌগ প্রয়োগের 48 ঘন্টা পর, কোষগুলিকে সংগ্রহ করে PBS দিয়ে ধোয়া হয়েছিল। এরপর কোষগুলিকে Annexin V বাইন্ডিং বাফারে সাসপেন্ড করা হয়েছিল এবং Annexin V-FITC এবং প্রোপিডিয়াম আয়োডাইড (PI) দিয়ে 15 মিনিটের জন্য অন্ধকারে ইনকিউবেট করা হয়েছিল। একটি FACSCalibur ফেঁলা সাইটোমিটার ব্যবহার করে ডেটা সংগ্রহ করা হয়েছিল এবং FlowJo সফটওয়্যার দিয়ে বিশ্লেষণ করা হয়েছিল।

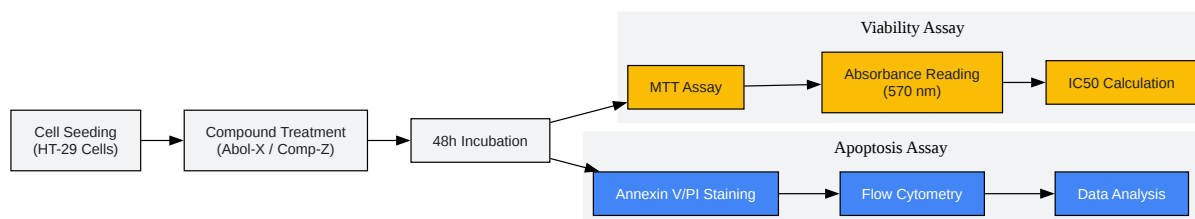
## সিগন্যালিং পাথওয়ে এবং পরীক্ষামূলক ওয়ার্কফ্লো

নীচে ডায়াগ্রামের মাধ্যমে Abol-X দ্বারা প্রভাবিত ক্লাপনিক সিগন্যালিং পাথওয়ে এবং পরীক্ষামূলক ওয়ার্কফ্লো উপস্থাপন করা হলো।



[Click to download full resolution via product page](#)

চিত্র ১: **Abol-X** দ্বারা লক্ষ্যবস্তু করা ক্লাসিক সিগন্যালিং পথওয়ে।



[Click to download full resolution via product page](#)

চিত্র ২: IC50 নির্ধারণ এবং অ্যাপোপটোসিস বিশ্লেষণের জন্য পরীক্ষামূলক ওয়ার্কফ্লো।

- To cite this document: BenchChem. [Abol-X কার্যকারিতার পুনরুৎপাদনযোগ্যতা: একটি তুলনামূলক বিশ্লেষণ]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202269#reproducibility-of-abol-x-findings-in-different-labs\]](https://www.benchchem.com/product/b1202269#reproducibility-of-abol-x-findings-in-different-labs)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)